

Physical and chemical properties of Lumichrome-d8

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Compound of Interest		
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Lumichrome-d8: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical and chemical properties of **Lumichrome-d8**, a deuterated isotopologue of Lumichrome. Due to the limited availability of specific experimental data for **Lumichrome-d8**, this guide leverages extensive information available for its non-deuterated counterpart, Lumichrome, and integrates established principles of deuterium isotope effects. This document is intended to serve as a valuable resource for researchers utilizing **Lumichrome-d8** in various scientific disciplines, including but not limited to, mass spectrometry, NMR spectroscopy, and mechanistic studies.

Core Physical and Chemical Properties

Lumichrome-d8 (7,8-dimethylalloxazine-d8) is the deuterated form of Lumichrome, where eight hydrogen atoms have been replaced by deuterium. This isotopic substitution can subtly influence its physical and chemical properties. The following tables summarize the known properties of **Lumichrome-d8** and provide a comparison with the more extensively characterized Lumichrome.

Table 1: General Properties of **Lumichrome-d8** and Lumichrome



Property	Lumichrome-d8	Lumichrome
Molecular Formula	C12H2D8N4O2[1]	C12H10N4O2
Molecular Weight	250.28 g/mol [1]	242.23 g/mol
Appearance	Pale yellow to yellow solid/powder (expected)	Pale yellow to yellow solid/powder
Melting Point	>300 °C (expected to be similar to Lumichrome)	>300 °C

Table 2: Solubility Profile

Solvent	Lumichrome-d8 Solubility	Lumichrome Solubility
Water	Very slightly soluble (expected)	Very slightly soluble
DMSO	Slightly soluble (expected)	Slightly soluble
Aqueous Base	Slightly soluble (expected)	Slightly soluble
Chloroform	Soluble (expected)	Soluble
Dichloromethane	Soluble (expected)	Soluble
Ethyl Acetate	Soluble (expected)	Soluble
Acetone	Soluble (expected)	Soluble

Note: The solubility of deuterated compounds is generally very similar to their non-deuterated counterparts.

Spectroscopic Properties

Isotopic substitution with deuterium has a notable impact on spectroscopic properties. While a full experimental spectrum for **Lumichrome-d8** is not readily available, the expected changes based on known isotope effects are described below.

Table 3: Spectroscopic Data



Spectroscopic Technique	Lumichrome-d8 (Expected)	Lumichrome (Experimental)
UV-Visible Absorption (in Acetonitrile)	Peaks expected at similar wavelengths to Lumichrome: ~220, 247, 258, 332, and 380 nm. Minor shifts are possible.	220, 247, 258, 332, and 380 nm
¹ H NMR	Signals corresponding to the two remaining protons would be observed. The absence of signals from the deuterated positions confirms isotopic labeling.	Singlet peaks at approximately 7.94 (1H), 7.75 (1H), 2.54 (3H), and 2.52 (3H) ppm.
¹³ C NMR	Chemical shifts are expected to be very similar to Lumichrome, though minor upfield shifts (deuterium isotope effect) for carbons bonded to deuterium are anticipated.	Data not readily available in summarized format.
IR Spectroscopy	C-D stretching and bending vibrations will appear at lower wavenumbers (approximately vH/√2) compared to the C-H vibrations in Lumichrome.[2]	C-H stretching and bending vibrations are present.
Mass Spectrometry	Molecular ion peak (M+) at m/z 250.28. The isotopic distribution will confirm the degree of deuteration.	Molecular ion peak (M+) at m/z 242.23.

Experimental Protocols Synthesis of Lumichrome (Precursor to Lumichrome-d8)

Foundational & Exploratory





The synthesis of Lumichrome-d8 would likely proceed through methods established for

Lumichrome, utilizing deuterated starting materials or solvents. A common method for synthesizing Lumichrome is through the photodegradation of Riboflavin.[3]

Protocol: Photochemical Synthesis of Lumichrome from Riboflavin

Materials:

- Riboflavin
- Pyridine
- Water
- UV lamp (e.g., mercury vapor lamp)
- Chloroform
- Anhydrous sodium sulfate
- Rotary evaporator

Procedure:

- Prepare a solution of riboflavin in a mixture of water and pyridine.
- Irradiate the solution with a UV lamp for several hours. The progress of the reaction can be monitored by observing the change in fluorescence from yellow-green (riboflavin) to blue (lumichrome).
- After the reaction is complete, acidify the solution with a suitable acid (e.g., HCl) to pH 2-3.
- Extract the product with chloroform multiple times.
- Combine the organic extracts and dry over anhydrous sodium sulfate.
- Filter the solution to remove the drying agent.



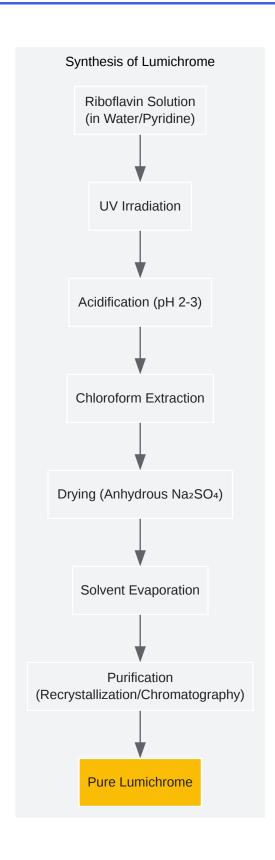




- Evaporate the chloroform under reduced pressure using a rotary evaporator to obtain crude Lumichrome.
- The crude product can be further purified by recrystallization or column chromatography.

To synthesize **Lumichrome-d8**, one could start with fully deuterated riboflavin or perform H/D exchange on Lumichrome in a deuterated solvent under appropriate catalytic conditions.





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Workflow for the synthesis of Lumichrome.



Determination of Isotopic Purity

The isotopic purity of **Lumichrome-d8** is a critical parameter and is typically determined using mass spectrometry or NMR spectroscopy.[4][5]

Protocol: Isotopic Purity Determination by Mass Spectrometry

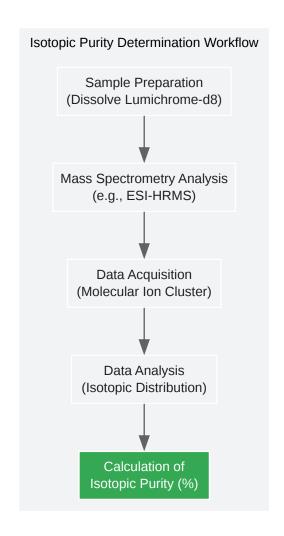
Instrumentation:

 High-resolution mass spectrometer (e.g., TOF, Orbitrap) coupled with a suitable ionization source (e.g., ESI).

Procedure:

- Prepare a dilute solution of the Lumichrome-d8 sample in a suitable solvent (e.g., methanol or acetonitrile).
- Infuse the sample directly into the mass spectrometer or inject it through an LC system.
- Acquire the mass spectrum in the appropriate mass range to observe the molecular ion cluster.
- Analyze the isotopic distribution of the molecular ion. The relative intensities of the peaks
 corresponding to different numbers of deuterium atoms (isotopologues) are used to calculate
 the isotopic enrichment.
- The isotopic purity is expressed as the percentage of the desired deuterated species relative to all other isotopologues.





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General workflow for determining isotopic purity.

Biological Activity and Signaling

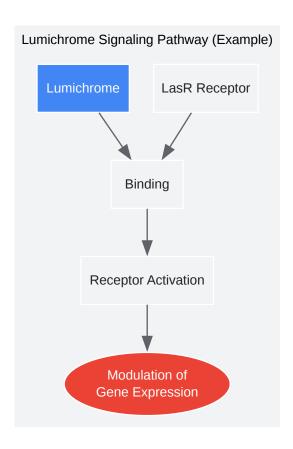
While specific studies on the biological activity of **Lumichrome-d8** are limited, it is expected to exhibit similar behavior to Lumichrome. Lumichrome is a biologically active molecule that can act as a signaling compound in various systems. For instance, it has been shown to mimic bacterial quorum sensing signals.

Lumichrome in Bacterial Quorum Sensing:

Lumichrome can act as an agonist for the LasR receptor in Pseudomonas aeruginosa, a key regulator in quorum sensing. This interaction can influence the expression of virulence factors



and biofilm formation. The study of **Lumichrome-d8** in such systems could provide valuable insights into the kinetic isotope effects of these biological processes.



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Simplified diagram of Lumichrome's role in quorum sensing.

Stability and Storage

Lumichrome is stable under standard conditions but is incompatible with strong oxidizing agents. For long-term storage, it is recommended to store Lumichrome and, by extension, **Lumichrome-d8** at -20°C or below, protected from light to prevent photodegradation.

Conclusion

Lumichrome-d8 is a valuable tool for researchers investigating reaction mechanisms, metabolic pathways, and as an internal standard in mass spectrometry-based quantification. While specific experimental data for this deuterated compound is not abundant, its properties can be reasonably inferred from the extensive knowledge of Lumichrome, coupled with a



fundamental understanding of deuterium isotope effects. This guide provides a foundational understanding of **Lumichrome-d8**, and it is recommended that researchers validate its properties for their specific applications.

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